Technical Support Center: Maximizing Active Royalisin Yield in Bacterial Expression Systems

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Compound of Interest

Compound Name:	*royalisin*
CAS No.:	*128906-89-8*
Cat. No.:	*B1178014*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the recombinant expression of active **royalisin** in bacterial systems.

Frequently Asked Questions (FAQs)

1. What is **royalisin** and why is its recombinant production challenging?

Royalisin is a potent antimicrobial peptide original discovered in the royal jelly of honeybees (Apis mellifera L.).[1][2] It is a small, 51-amino acid peptide with a calculated molecular mass of approximately 5.5 kDa and contains three intramolecular disulfide bonds crucial for its activity.[1][2] Its potent antibacterial activity, particularly against Gram-positive bacteria, makes it a person of interest for therapeutic development.[1][2][3]

Recombinant production in bacteria like E. coli can be challenging due to:

- Toxicity: As an antimicrobial peptide, **royalisin** can be toxic to the bacterial host, leading to low cell densities and poor protein yields.[4][5]

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- Proteolytic Degradation: Its small size makes it susceptible to degradation by host proteases.[4]
- Inclusion Body Formation: High-level expression often leads to the accumulation of misfolded, inactive **royalisin** in insoluble aggregates known as inclusion bodies.[6][7][8]
- Disulfide Bond Formation: The reducing environment of the E. coli cytoplasm is not conducive to the formation of correct disulfide bonds, which are essential for **royalisin**'s activity.[9][10]

2. Which E. coli strain is best for expressing **royalisin**?

The optimal E. coli strain depends on the specific expression strategy. Here are some common choices:

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Strain Category	Recommended Strains	Key Features & Use Cases
General High-Level Expression	BL21(DE3)	Most widely used strain for T7 promoter-based expression. Deficient in Lon and OmpT proteases, which can help reduce degradation of the target protein.[11][12][13]
For Toxic Proteins	BL21(DE3)pLysS or pLysE, C41(DE3), C43(DE3), BL21-AI	These strains offer tighter control over basal expression, which is crucial when expressing a potentially toxic peptide like royalisin.[13][14][15] The pLysS/E plasmids produce T7 lysozyme, an inhibitor of T7 RNA polymerase.[13] The BL21-AI strain uses an arabinose-inducible promoter for T7 RNA polymerase expression, offering tighter regulation.[13]
For Disulfide Bond Formation	SHuffle®, Origami™	These strains have a modified cytoplasmic environment that is more oxidizing, promoting the formation of disulfide bonds in the cytoplasm. This can be critical for obtaining active royalisin.[13]
To Address Codon Bias	Rosetta™ strains, BL21(DE3)-RIL/RP	These strains contain a plasmid that supplies tRNAs for codons that are rarely used in E. coli, which can be a bottleneck for the expression of heterologous proteins like royalisin.[11][13]

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3. How can I prevent **royalisin** from being toxic to the E. coli host?

Toxicity is a common issue with antimicrobial peptide expression. Here are several strategies to mitigate this:

- Use a Fusion Partner: Expressing **royalisin** as a fusion protein with a larger, soluble partner like Glutathione-S-Transferase (GST), Maltose-Binding Protein (MBP), or Small Ubiquitin-like Modifier (SUMO) can mask its toxicity and protect it from degradation.[3][4][16][17]
- Employ Tightly Regulated Promoters: Use inducible promoter systems with low basal expression, such as the araBAD promoter or tightly controlled T7-based systems in strains like BL21-AI or those containing pLysS/E.[11][13]
- Optimize Induction Conditions: Induce protein expression with a lower concentration of the inducer (e.g., IPTG) and at a lower temperature (e.g., 16-25°C).[14] This slows down protein synthesis, allowing for proper folding and reducing the accumulation of toxic protein.
- Glucose Repression: Adding 1% glucose to the growth media can help repress basal expression from the lac promoter, which often controls T7 RNA polymerase expression.[14]

4. My **royalisin** is expressed as insoluble inclusion bodies. How can I obtain active protein?

Inclusion body formation is a frequent obstacle.[8] You have two main approaches: optimize for soluble expression or refold the protein from purified inclusion bodies.

Strategies to Promote Soluble Expression:

- Lower Expression Temperature: Reducing the temperature to 16-25°C after induction can significantly improve protein solubility.[14]
- Use a Solubility-Enhancing Tag: Fusion partners like MBP, GST, and SUMO are known to improve the solubility of their fusion partners.[18][19][20][21]
- Reduce Inducer Concentration: Lowering the IPTG concentration (e.g., to 0.1 mM) can decrease the rate of protein synthesis and promote proper folding.[14]

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- Co-express Chaperones: Co-expression of molecular chaperones can assist in the proper folding of **royalisin**.[22]

Refolding from Inclusion Bodies: If soluble expression is not achievable, active **royalisin** can be recovered from inclusion bodies through a process of solubilization and refolding.[6][7][8][23] This typically involves:

- Isolation and Purification of Inclusion Bodies: After cell lysis, inclusion bodies can be pelleted by centrifugation.
- Solubilization: The purified inclusion bodies are solubilized using strong denaturants like 8M urea or 6M guanidine hydrochloride.[7]
- Refolding: The denatured protein is then refolded by removing the denaturant, often through methods like dialysis or rapid dilution into a refolding buffer. This buffer typically contains additives to prevent aggregation and promote correct disulfide bond formation.

Troubleshooting Guide

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Problem	Possible Cause(s)	Recommended Solution(s)
No or Low Royalisin Expression	Codon Bias: The royalisin gene may contain codons that are rare in E. coli, leading to translational stalling.[11][24]	- Synthesize a codon-optimized version of the royalisin gene for E. coli.[25][26][27][28]- Use an E. coli strain that supplies rare tRNAs, such as Rosetta™ or BL21-RIL.[11][13]
	Plasmid Instability: The expression plasmid may be lost during cell division, especially if the expressed protein is toxic.	- Use freshly transformed cells for each experiment.[14]- Ensure the correct antibiotic is used at the appropriate concentration in all media.
	Inefficient Promoter: The chosen promoter may not be strong enough or may be improperly induced.	- Switch to a stronger promoter system, such as the T7 promoter.[11][12]- Verify the concentration and integrity of the inducer (e.g., IPTG, arabinose).
	mRNA Secondary Structure: Stable secondary structures in the mRNA transcript can hinder ribosome binding and translation.	- When performing codon optimization, use algorithms that also optimize for mRNA secondary structure.[11][28]
Royalisin is Degraded	Host Proteases: The small royalisin peptide is susceptible to degradation by endogenous E. coli proteases.	- Use protease-deficient strains like BL21(DE3).[11]- Express royalisin with a protective fusion tag (e.g., GST, MBP, SUMO).[4]- Perform expression at lower temperatures to reduce protease activity.
Expressed Royalisin is Inactive	Incorrect Disulfide Bonds: The three disulfide bonds in	- Express royalisin in a strain engineered for cytoplasmic

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	royalisin may not have formed correctly in the reducing cytoplasm of E. coli.[9][10]	disulfide bond formation (e.g., SHuffle®, Origami™).[13]- Target the protein to the more oxidizing periplasmic space by adding a signal sequence.[9][29]
Misfolding: The protein may be misfolded even if it is soluble.	- Optimize expression conditions (lower temperature, reduced inducer concentration).- Co-express molecular chaperones.- If using a fusion tag, ensure the cleavage conditions do not denature the protein.	
Fusion Tag Cleavage is Inefficient	Inaccessible Cleavage Site: The protease cleavage site between the fusion tag and royalisin may be sterically hindered.	- Redesign the construct with a longer linker region between the tag and the cleavage site.
Incorrect Protease or Buffer Conditions: The protease may be inactive or the buffer conditions suboptimal.	- Verify the activity of the protease stock.- Ensure the cleavage buffer has the correct pH, temperature, and any required cofactors.	

Experimental Protocols

Protocol 1: Codon Optimization and Gene Synthesis

- Obtain the amino acid sequence of **royalisin**.
- Use a codon optimization software tool. Input the amino acid sequence and select Escherichia coli K-12 as the target expression host. These tools will replace the native codons with those most frequently used in highly expressed E. coli genes.[24][27][28]

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- Review and refine the optimized sequence. Ensure that the GC content is within an acceptable range (typically 45-60%) and that potential mRNA secondary structures and cis-acting elements that could inhibit translation are removed.[28]

- Synthesize the optimized gene. Order the synthesis of the codon-optimized **royalisin** gene from a commercial vendor. The synthesized gene should include appropriate restriction sites for cloning into the desired expression vector.

Protocol 2: Expression of GST-Royalisin Fusion Protein

- Cloning: Ligate the codon-optimized **royalisin** gene into a pGEX vector (e.g., pGEX-4T-2) downstream of the GST tag and the thrombin cleavage site.[3]

- Transformation: Transform the pGEX-**royalisin** construct into a suitable E. coli expression host, such as BL21(DE3). Plate on LB agar with the appropriate antibiotic.

- Expression: a. Inoculate a single colony into 5 mL of LB medium with antibiotic and grow overnight at 37°C. b. The next day, inoculate 500 mL of fresh LB medium with the overnight culture and grow at 37°C with shaking until the OD600 reaches 0.6-0.8. c. Cool the culture to the desired induction temperature (e.g., 18°C) and induce protein expression by adding IPTG to a final concentration of 0.1-1 mM. d. Continue to incubate at the lower temperature for 16-24 hours.

- Harvesting: Harvest the cells by centrifugation at 5,000 x g for 10 minutes at 4°C. The cell pellet can be stored at -80°C or used immediately for purification.

Protocol 3: Purification and Cleavage of GST-Royalisin

- Cell Lysis: Resuspend the cell pellet in a lysis buffer (e.g., PBS with 1 mM DTT and protease inhibitors). Lyse the cells by sonication or using a French press.

- Clarification: Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet cell debris.

- Affinity Chromatography: a. Apply the clarified supernatant to a Glutathione-Sepharose column pre-equilibrated with lysis buffer. b. Wash the column extensively with wash buffer (e.g., PBS) to remove unbound proteins. c. Elute the GST-**royalisin** fusion protein using an

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elution buffer containing reduced glutathione (e.g., 50 mM Tris-HCl, 10 mM reduced glutathione, pH 8.0).

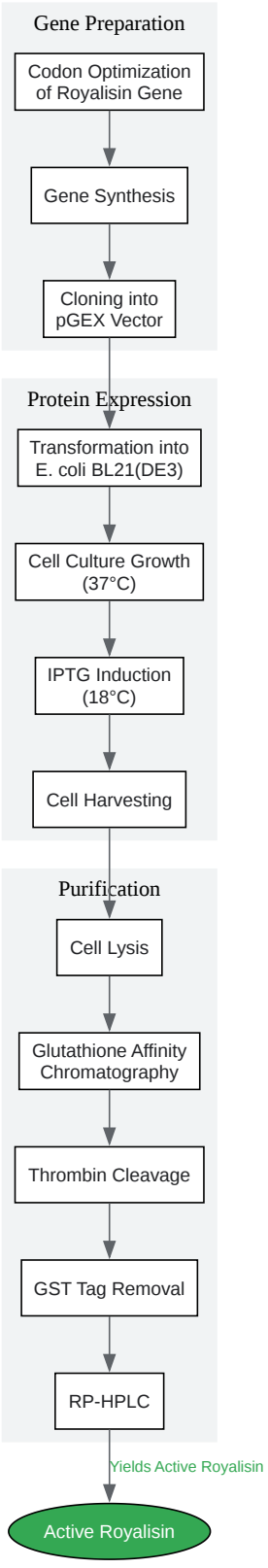
- Thrombin Cleavage: a. Dialyze the eluted fusion protein against a cleavage buffer (e.g., PBS) to remove the glutathione. b. Add thrombin to the dialyzed protein solution (typically 1-10 units of thrombin per mg of fusion protein) and incubate at room temperature for 2-16 hours.

- Removal of GST Tag and Thrombin: a. After cleavage, pass the solution back over the Glutathione-Sepharose column to bind the free GST tag. b. The flow-through will contain the cleaved **royalisin**. c. Thrombin can be removed by chromatography on a benzamidine-sepharose column.

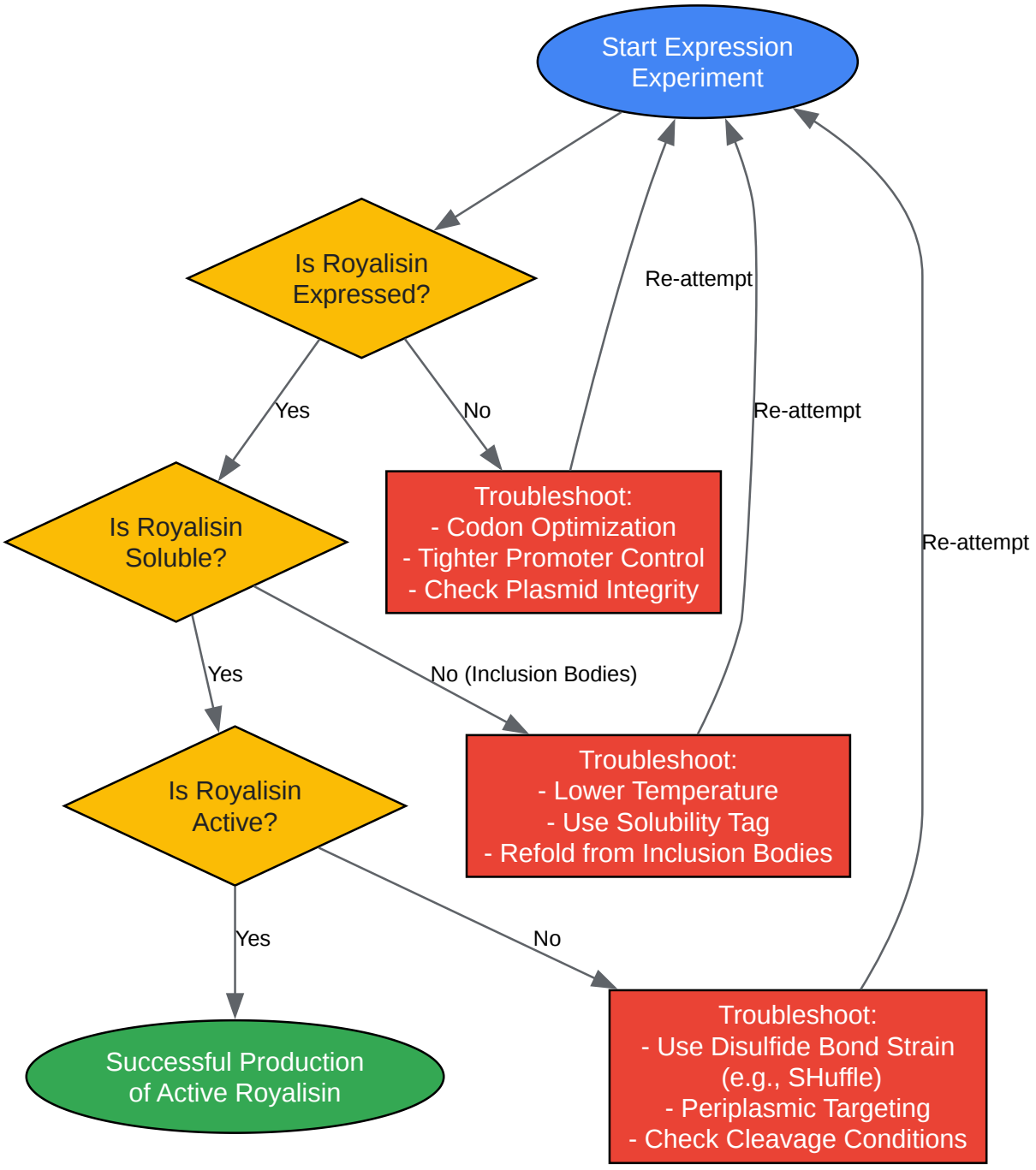
- Final Purification: Further purify the **royalisin** peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).[1]

Visualizations

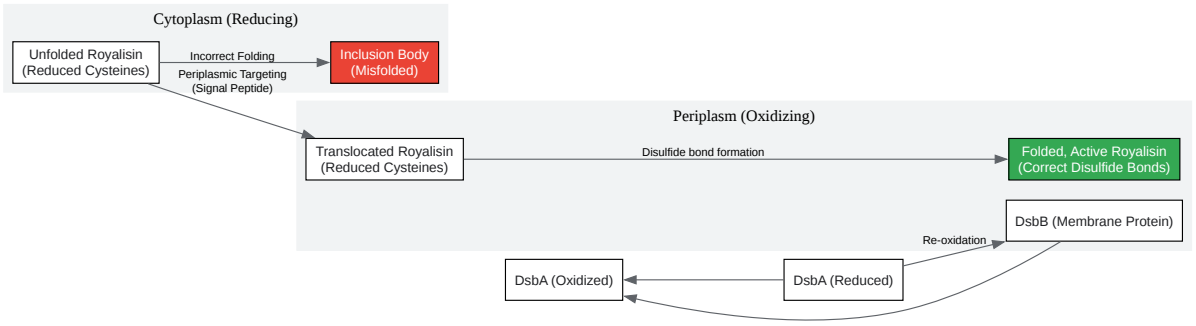
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